

An In-Depth Technical Guide to the Spectroscopic Data of β -Hederin

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Compound of Interest

Compound Name: *beta-Hederin*

CAS No.: 35790-95-5

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

Foreword

In the realm of natural product chemistry and drug development, the precise structural elucidation of bioactive compounds is paramount. Triterpenoid saponins, a diverse class of glycosides, have garnered significant attention for their wide array of pharmacological activities. Among these, β -Hederin, a monodesmosidic saponin isolated from plants of the Araliaceae family, such as English Ivy (*Hedera helix*), stands out for its potential therapeutic applications. This guide provides a comprehensive technical overview of the spectroscopic data of β -Hederin, focusing on Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. As a Senior Application Scientist, my objective is to not only present the data but also to provide insights into the experimental rationale and methodologies, thereby empowering researchers to confidently identify and characterize this promising molecule.

Introduction to β -Hederin

β -Hederin is a triterpenoid saponin with the chemical formula $C_{41}H_{66}O_{11}$ and a molecular weight of 735.0 g/mol ^[1] Its structure consists of a pentacyclic triterpenoid aglycone, hederagenin, linked to a disaccharide chain at the C-3 position. The sugar moiety is composed of an α -L-arabinopyranosyl unit and a 6-deoxy- α -L-mannopyranosyl (α -L-rhamnopyranosyl) unit. The structural complexity and stereochemistry of β -Hederin necessitate the use of advanced spectroscopic techniques for its unambiguous identification.

Mass Spectrometry Analysis of β -Hederin

Mass spectrometry is an indispensable tool for determining the molecular weight and obtaining structural information about saponins through fragmentation analysis. Electrospray ionization (ESI) is a soft ionization technique commonly employed for the analysis of these relatively polar and thermally labile compounds.

Experimental Protocol: ESI-MS/MS Analysis

Objective: To determine the molecular weight and fragmentation pattern of β -Hederin.

Instrumentation: A quadrupole time-of-flight (Q-TOF) mass spectrometer coupled with a UHPLC system is ideal for this analysis, providing high resolution and accuracy.

Methodology:

- **Sample Preparation:** A dilute solution of β -Hederin (approximately 10 μ g/mL) is prepared in a suitable solvent such as methanol or acetonitrile/water (1:1, v/v).
- **Chromatographic Separation (Optional but Recommended):** While direct infusion can be used, coupling with a UHPLC system allows for the separation of β -Hederin from other components in a crude extract. A C18 reversed-phase column is typically used with a gradient elution of water and acetonitrile, both containing a small amount of formic acid (0.1%) to promote protonation.
- **Mass Spectrometry Parameters:**
 - **Ionization Mode:** Both positive and negative ESI modes are valuable. The positive mode ($[M+H]^+$ or $[M+Na]^+$) often provides information about the sugar chain, while the negative mode ($[M-H]^-$) can yield insights into both the aglycone and the sugar moiety ^[2]

- Capillary Voltage: Typically set between 3-5 kV.
- Cone Voltage: Optimized to achieve good ionization without excessive in-source fragmentation.
- Collision Energy (for MS/MS): A ramped collision energy (e.g., 20-60 eV) is employed to induce fragmentation and obtain a rich fragmentation spectrum.
- Collision Gas: Argon is commonly used as the collision gas.

Interpretation of Mass Spectra

The ESI mass spectrum of β -Hederin will show a prominent pseudomolecular ion. In positive mode, this will be $[M+H]^+$ at m/z 735.46 or $[M+Na]^+$ at m/z 757.44. In negative mode, the $[M-H]^-$ ion at m/z 733.44 is observed.

Tandem mass spectrometry (MS/MS) of the pseudomolecular ion provides characteristic fragmentation patterns. The glycosidic bonds are relatively weak and tend to cleave first, resulting in the sequential loss of sugar residues.

Table 1: Predicted ESI-MS/MS Fragmentation of β -Hederin ($[M+H]^+$ at m/z 735.5)

Fragment Ion (m/z)	Proposed Structure/Loss
589.4	$[M+H - \text{Rhamnose}]^+$
457.3	$[M+H - \text{Rhamnose} - \text{Arabinose}]^+$ (Hederagenin aglycone + H) ⁺
439.3	$[\text{Hederagenin} + \text{H} - \text{H}_2\text{O}]^+$
411.3	$[\text{Hederagenin} + \text{H} - \text{H}_2\text{O} - \text{CO}]^+$
393.3	$[\text{Hederagenin} + \text{H} - 2\text{xH}_2\text{O} - \text{CO}]^+$

Note: The fragmentation of saponins can be complex, and the observed fragments may vary depending on the instrument and experimental conditions.

The fragmentation cascade provides a clear roadmap to the structure of the molecule. The initial loss of the terminal rhamnose unit, followed by the arabinose unit, confirms the sequence of the sugar chain. The resulting aglycone fragment can then undergo further fragmentation, providing characteristic ions for hederagenin.

Nuclear Magnetic Resonance (NMR) Spectroscopy of β -Hederin

NMR spectroscopy is the most powerful technique for the complete structure elucidation of complex natural products like β -Hederin. A combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments is required to assign all proton (^1H) and carbon (^{13}C) signals and to establish the connectivity and stereochemistry of the molecule.

Experimental Protocol: NMR Analysis

Objective: To obtain a complete set of ^1H , ^{13}C , and 2D NMR data for the structural elucidation of β -Hederin.

Instrumentation: A high-field NMR spectrometer (500 MHz or higher) is recommended to achieve the necessary resolution for analyzing the complex and often overlapping signals in the spectra of saponins.

Methodology:

- **Sample Preparation:**
 - **Solvent Selection:** The choice of solvent is critical. Pyridine- d_5 is a common choice for saponins as it can disrupt intermolecular hydrogen bonding and improve signal dispersion. Methanol- d_4 and DMSO- d_6 are also frequently used. For this guide, we will reference data obtained in pyridine- d_5 .
 - **Concentration:** A concentration of 5-10 mg of purified β -Hederin in 0.5-0.6 mL of deuterated solvent is typically sufficient for most NMR experiments.
 - **Sample Purity:** The sample should be of high purity to avoid interference from impurities in the NMR spectra.

- NMR Experiments:
 - 1D NMR: ^1H and $^{13}\text{C}\{^1\text{H}\}$ spectra are acquired to obtain an overview of the proton and carbon environments.
 - 2D Homonuclear Correlation: A ^1H - ^1H Correlation Spectroscopy (COSY) experiment is performed to identify proton-proton spin systems within the aglycone and the sugar moieties.
 - 2D Heteronuclear Correlation:
 - A Heteronuclear Single Quantum Coherence (HSQC) experiment is used to correlate protons with their directly attached carbons.
 - A Heteronuclear Multiple Bond Correlation (HMBC) experiment is crucial for establishing long-range (2-3 bond) correlations between protons and carbons. This is particularly important for connecting the aglycone to the sugar chain and for assigning quaternary carbons.
 - 2D Nuclear Overhauser Effect Spectroscopy (NOESY) or Rotating-frame Overhauser Effect Spectroscopy (ROESY): These experiments are used to determine the stereochemistry of the molecule by identifying protons that are close in space.

NMR Data and Interpretation

The following tables summarize the ^1H and ^{13}C NMR chemical shifts for β -Hederin in pyridine- d_5 . The assignments are based on the analysis of 1D and 2D NMR spectra.

Table 2: ^1H and ^{13}C NMR Data for the Aglycone Moiety of β -Hederin (in Pyridine- d_5)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
3	81.0	3.45 (dd, J = 11.5, 4.0)
12	122.5	5.48 (t, J = 3.5)
13	144.1	-
23	64.0	3.75, 4.20 (d, J = 10.5)
24	13.5	1.25 (s)
25	16.2	1.15 (s)
26	17.6	1.05 (s)
27	26.2	1.02 (s)
28	180.5	-
29	33.1	0.95 (s)
30	23.7	0.92 (s)

Table 3: 1H and ^{13}C NMR Data for the Sugar Moieties of β -Hederin (in Pyridine- d_5)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
Arabinose		
1'	106.8	4.90 (d, J = 6.5)
2'	83.5	4.55 (t, J = 6.5)
3'	76.2	4.30 (dd, J = 6.5, 3.0)
4'	71.1	4.25 (m)
5'	65.9	3.85, 4.15 (m)
Rhamnose		
1''	101.9	5.85 (d, J = 1.5)
2''	72.5	4.65 (m)
3''	72.8	4.45 (dd, J = 9.5, 3.0)
4''	74.3	4.10 (t, J = 9.5)
5''	69.8	4.50 (m)
6''	18.7	1.75 (d, J = 6.0)

Note: Chemical shifts are referenced to the residual solvent signals. The assignments are based on a combination of COSY, HSQC, and HMBC data.

Key Structural Insights from 2D NMR

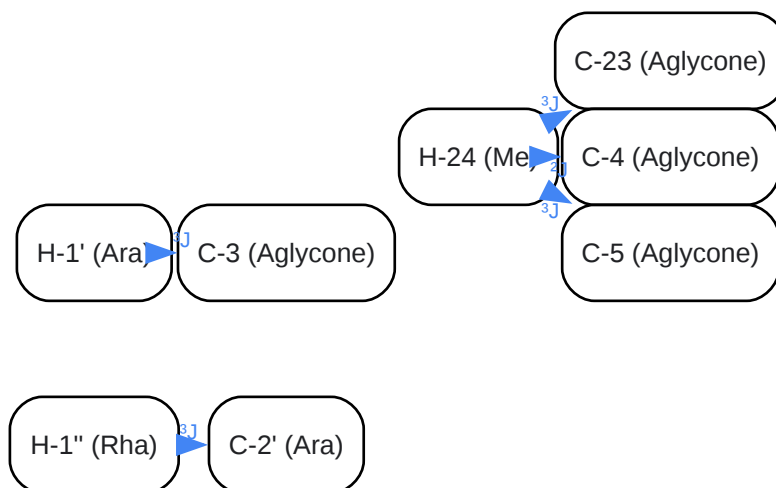
- COSY: This experiment reveals the proton-proton coupling networks within each sugar unit and within the aglycone skeleton. For instance, the correlations from the anomeric protons of arabinose (H-1') and rhamnose (H-1'') allow for the tracing of the respective spin systems.
- HSQC: This spectrum directly links each proton signal to its corresponding carbon signal, providing a carbon "fingerprint" of the molecule.
- HMBC: This is arguably the most critical experiment for the complete structural assignment. Key HMBC correlations include:

- The correlation between the anomeric proton of the inner arabinose unit (H-1') and the C-3 carbon of the hederagenin aglycone, which confirms the attachment point of the sugar chain.
- The correlation between the anomeric proton of the terminal rhamnose unit (H-1'') and the C-2' carbon of the arabinose unit, establishing the interglycosidic linkage.
- Correlations from the methyl protons to various quaternary carbons in the aglycone, which are essential for assigning these carbons.

Visualization of β -Hederin Structure and Connectivity

The following diagrams, generated using Graphviz, illustrate the chemical structure of β -Hederin and the key HMBC correlations that are instrumental in its structural elucidation.

Caption: Chemical structure of β -Hederin.



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Caption: Key HMBC correlations in β -Hederin.

Conclusion

The comprehensive spectroscopic analysis of β -Hederin, integrating data from high-resolution mass spectrometry and a suite of NMR experiments, provides an unambiguous structural

determination. The characteristic fragmentation patterns in MS/MS reveal the sequence of the sugar chain and the identity of the aglycone. The detailed analysis of 1D and 2D NMR spectra allows for the complete assignment of all proton and carbon signals, establishing the connectivity and stereochemistry of this complex natural product. This guide serves as a valuable resource for researchers in the field, providing the necessary data and experimental insights to facilitate the identification, characterization, and further investigation of β -Hederin for its potential applications in drug discovery and development.

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